

Dimethyl pimelate-d4 molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl pimelate-d4*

Cat. No.: *B12396951*

[Get Quote](#)

An In-depth Technical Guide to **Dimethyl Pimelate-d4**

This technical guide provides a comprehensive overview of **Dimethyl pimelate-d4**, a deuterated isotopologue of dimethyl pimelate. It is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds for quantitative analysis and as tracers in metabolic studies. This document covers its physicochemical properties, synthesis, and applications, with a focus on its role as an internal standard in mass spectrometry-based assays.

Physicochemical Properties

Dimethyl pimelate-d4 is a stable, non-radioactive isotopically labeled compound. The incorporation of four deuterium atoms results in a higher molecular weight compared to its non-labeled counterpart, which is the key feature for its use in isotope dilution mass spectrometry. A summary of the key physicochemical properties for both dimethyl pimelate and its deuterated form is presented below.

Property	Dimethyl pimelate	Dimethyl pimelate-d4
Molecular Formula	C9H16O4[1][2]	C9H12D4O4[3]
Molecular Weight	188.22 g/mol [1][2]	192.25 g/mol
Exact Mass	188.1049 g/mol	192.129 g/mol
Density	1.041 g/mL at 25 °C	1.0 ± 0.1 g/cm3
Boiling Point	121-122 °C at 11 mmHg	250.3 ± 0.0 °C at 760 mmHg
Refractive Index	n20/D 1.431	1.427
CAS Number	1732-08-7	120811-82-7

Experimental Protocols

Synthesis of Dimethyl Pimelate

A common method for the synthesis of dimethyl pimelate is the esterification of pimelic acid with methanol. A typical laboratory-scale procedure is as follows:

Materials:

- Pimelic acid (5000 g)
- Methanol (25000 ml)
- p-Toluenesulfonic acid (200 g)
- Sodium carbonate (300 g)

Procedure:

- In a 50-liter glass reactor equipped with a stirrer and a thermometer, combine pimelic acid, methanol, and p-toluenesulfonic acid.
- Initiate stirring and heat the mixture to reflux for 7 hours. The reaction progress can be monitored by sampling to ensure the pimelic acid is consumed (less than 0.5% remaining).

- Once the reaction is complete, cool the mixture to room temperature.
- Neutralize the p-toluenesulfonic acid by adding sodium carbonate.
- Filter the mixture and remove the methanol from the filtrate to obtain crude dimethyl pimelate.
- Purify the crude product by high-vacuum distillation. At an oil bath temperature of 110°C and a vacuum of 42 Pa, the dimethyl pimelate will distill at a gas-phase temperature of 74°C.

This protocol can be adapted for the synthesis of **Dimethyl pimelate-d4** by using a deuterated precursor, such as pimelic acid-d4.

Another synthetic route involves the reaction of cyclohexanone with dimethyl carbonate in the presence of a solid base catalyst, such as MgO. This method proceeds through a carbomethoxycyclohexanone intermediate.

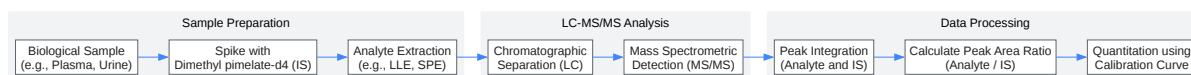
Applications in Research and Drug Development

Dimethyl pimelate is a valuable intermediate in the synthesis of pharmaceuticals, fragrances, and lubricants. It has also been utilized as an internal standard for the analysis of phthalates.

The deuterated form, **Dimethyl pimelate-d4**, is primarily used as an internal standard in quantitative analyses using techniques like gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). The use of stable isotope-labeled internal standards is the gold standard for quantitative mass spectrometry as it corrects for matrix effects and variations in sample preparation and instrument response. The impact of deuteration on the pharmacokinetic and metabolic properties of a drug is a consideration during drug development.

Workflow for Quantitative Analysis using Dimethyl Pimelate-d4

The following diagram illustrates a typical workflow for the use of **Dimethyl pimelate-d4** as an internal standard in a quantitative analytical method.



[Click to download full resolution via product page](#)

Caption: Workflow for quantitative analysis using an internal standard.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DIMETHYL PIMELATE | 1732-08-7 [chemicalbook.com]
- 2. chemimpex.com [chemimpex.com]
- 3. invivochem.com [invivochem.com]
- To cite this document: BenchChem. [Dimethyl pimelate-d4 molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12396951#dimethyl-pimelate-d4-molecular-weight\]](https://www.benchchem.com/product/b12396951#dimethyl-pimelate-d4-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com